

spectrophotometric method Bromhexine hydrochloride diazotization coupling

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Compound Focus: Bromhexine Hydrochloride

CAS No.: 611-75-6

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Principle of the Method

The analysis relies on the presence of a primary aromatic amino group in the Bromhexine HCl molecule [1]. The method involves a two-step reaction often referred to as the Bratton-Marshall method [1]:

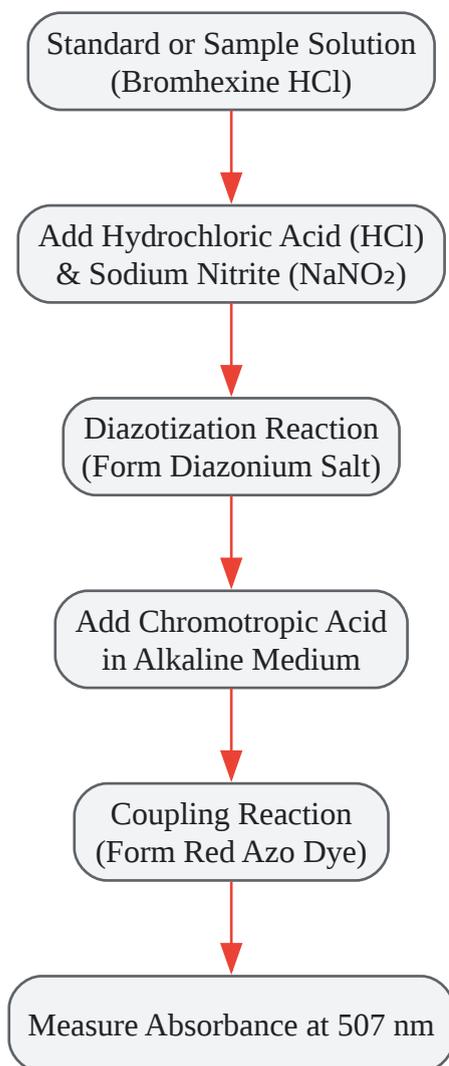
- **Diazotization:** The primary amino group of Bromhexine reacts with **sodium nitrite (NaNO₂)** in an **acidic medium** (e.g., hydrochloric acid) to form a diazonium salt.
- **Coupling:** The resulting diazonium salt couples with a chromogenic agent, such as **chromotropic acid**, in an alkaline medium to form a stable, highly colored azo dye [2]. The intensity of the color, measured at a specific wavelength, is directly proportional to the concentration of Bromhexine HCl in the sample.

Detailed Experimental Protocols

Protocol 1: Diazotization with Chromotropic Acid [2]

This method is suitable for the determination of Bromhexine HCl in pure form and in various pharmaceutical formulations (tablets, syrup, injections).

Workflow: Diazotization-Coupling Analysis



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Materials and Reagents:

- Bromhexine HCl standard
- Hydrochloric acid (HCl)
- Sodium nitrite (NaNO₂) solution
- Chromotropic acid solution
- Sodium hydroxide (NaOH) solution or another alkaline buffer
- Pharmaceutical preparation (tablet, syrup, injection)

Procedure:

- **Preparation of Standard Solution:** Dissolve an accurately weighed amount of Bromhexine HCl standard in distilled water or a suitable solvent to prepare a stock solution of known concentration.

- **Diazotization:** Transfer an aliquot of the standard or sample solution (equivalent to 1-5 µg/mL of Bromhexine HCl) to a volumetric flask. Add 1 mL of hydrochloric acid and 1 mL of sodium nitrite solution. Allow the mixture to stand for a few minutes (e.g., 5-10 minutes) for complete diazotization [2].
- **Coupling and Colored Complex Formation:** Add 2 mL of chromotropic acid solution, followed by sodium hydroxide to create an alkaline medium. Dilute to the mark with distilled water. The solution will develop a **red, water-soluble azo dye**.
- **Absorbance Measurement:** Measure the absorbance of the resulting solution at a wavelength of **507 nm** against a reagent blank prepared similarly but without the drug [2].
- **Calibration Curve:** Prepare a series of standard solutions and plot absorbance versus concentration to obtain a calibration curve. The method is linear for Bromhexine HCl concentrations in the range of **1.0 - 5.0 µg/mL** [2].

Protocol 2: Alternative Spectrophotometric Method using Eosin Y [3]

A more recent approach utilizes Eosin Y for the determination of Bromhexine HCl and its active metabolite, Ambroxol HCl.

Materials and Reagents:

- Bromhexine HCl standard
- Eosin Y solution (4×10^{-4} M)
- Buffer solution (pH 3.6)

Procedure:

- Transfer an aliquot of the standard or sample solution (containing 1-5 µg/mL of Bromhexine HCl) to a volumetric flask.
- Add 2.0 mL of buffer solution (pH 3.6) and 3.4 mL of Eosin Y solution (4×10^{-4} M).
- Dilute to volume with distilled water and mix well.
- Measure the absorbance of the complex at **540 nm** against a reagent blank [3].

Method Validation Data

The following table summarizes key validation parameters for the described methods, demonstrating their reliability for pharmaceutical analysis.

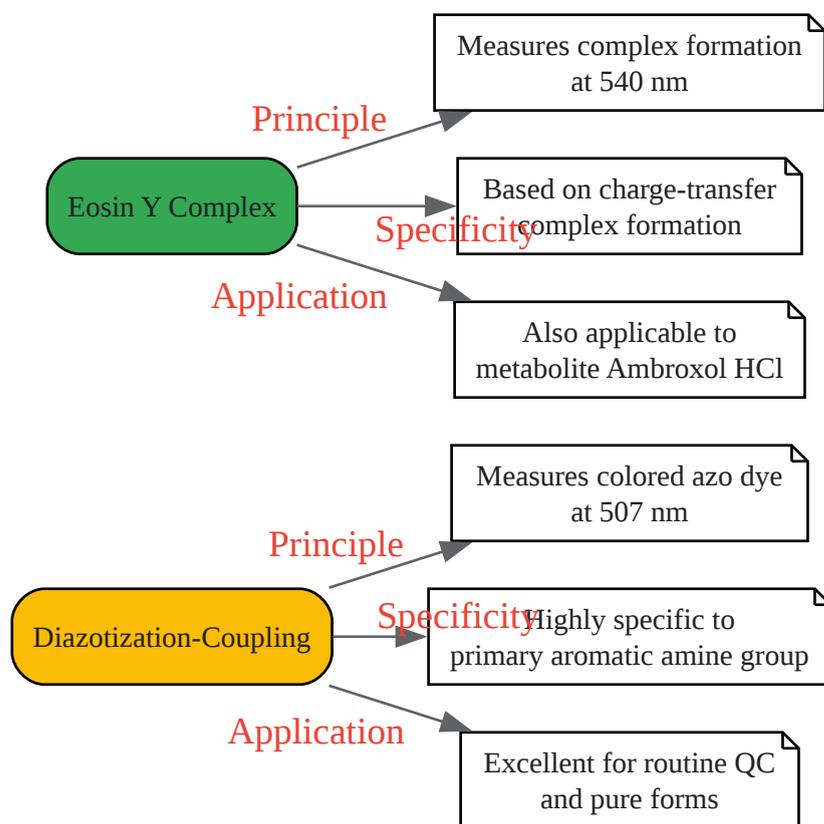
Parameter	Diazotization-Coupling Method [1] [2]	Eosin Y Method (Spectrophotometric) [3]
Linear Range	1.0 - 5.0 µg/mL	1.0 - 5.0 µg/mL
Detection Limit (LOD)	Not specified in results	0.31 µg/mL
Quantitation Limit (LOQ)	Not specified in results	0.94 µg/mL
Precision	~2.0% (RSD)	Meets ICH guidelines
Wavelength (λ _{max})	507 nm	540 nm
Key Reagents	NaNO ₂ , HCl, Chromotropic acid	Eosin Y (pH 3.6)

Interference Study: The diazotization-coupling method is highly specific for the primary aromatic amine group. Studies show that common excipients and other drugs like potassium guaiacolsulfonate, ampicillin, cephalexin, and erythromycin do not interfere with the determination [1].

Application Notes

- **Sample Preparation:** For **tablets**, powder and extract a weighed portion. For **syrops**, dilute directly or extract to avoid sugar interference. For **injections**, analyze directly after appropriate dilution [2]
- **Method Advantages:** The diazotization method is **cost-effective**, uses readily available reagents, and does not require sophisticated instrumentation beyond a UV-Vis spectrophotometer [2]
- **Modern Context:** While HPLC and capillary electrophoresis are used for complex mixtures, this spectrophotometric method remains excellent for rapid, routine quality control [2]

Method Comparison



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Conclusion

The diazotization-coupling spectrophotometric method provides a straightforward and reliable analytical technique for the quantification of Bromhexine HCl. Its high precision, specificity, and successful application to various pharmaceutical formulations make it a valuable tool for researchers and quality control professionals in drug development and manufacturing.

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References

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